

# An In-depth Technical Guide to Methyl 4,4-difluorocyclohexanecarboxylate

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## Compound of Interest

Compound Name: Methyl 4,4-difluorocyclohexanecarboxylate

Cat. No.: B040341

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## Abstract

**Methyl 4,4-difluorocyclohexanecarboxylate** is a fluorinated cycloalkane derivative of significant interest in medicinal chemistry and drug discovery. The introduction of the gem-difluoro group onto the cyclohexane ring imparts unique physicochemical properties that can enhance the pharmacological profile of parent molecules. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, purification, and spectral analysis of **Methyl 4,4-difluorocyclohexanecarboxylate**. Additionally, it explores the broader role of fluorinated cyclohexane moieties in drug design and their potential influence on biological signaling pathways.

## Chemical and Physical Properties

**Methyl 4,4-difluorocyclohexanecarboxylate** (CAS No. 121629-14-9) is a valuable building block in organic synthesis.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below. The presence of the two fluorine atoms significantly influences the molecule's polarity, lipophilicity, and metabolic stability, making it an attractive scaffold for medicinal chemists.

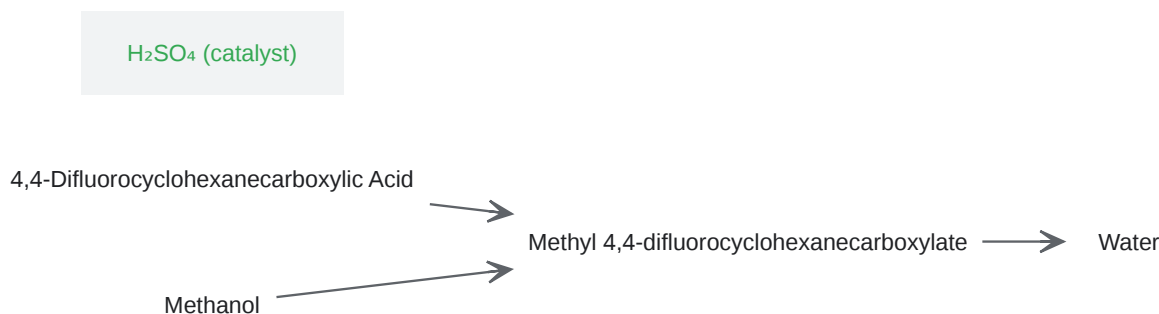
Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>12</sub> F <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	178.18 g/mol	[3]
CAS Number	121629-14-9	[2]
Boiling Point	181.8 °C at 760 mmHg	[2]
Density	1.13 g/cm <sup>3</sup>	[2]
Flash Point	62.4 °C	[2]
LogP	1.98490	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	2	[2]
Appearance	Not specified, likely a liquid at room temperature	
Solubility	Soluble in common organic solvents	

## Synthesis and Purification

### Synthesis: Fischer Esterification

**Methyl 4,4-difluorocyclohexanecarboxylate** is typically synthesized via the Fischer esterification of 4,4-difluorocyclohexanecarboxylic acid with methanol in the presence of an acid catalyst, such as sulfuric acid.

Reaction Scheme:



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Figure 1: Synthesis of **Methyl 4,4-difluorocyclohexanecarboxylate**.

#### Experimental Protocol:

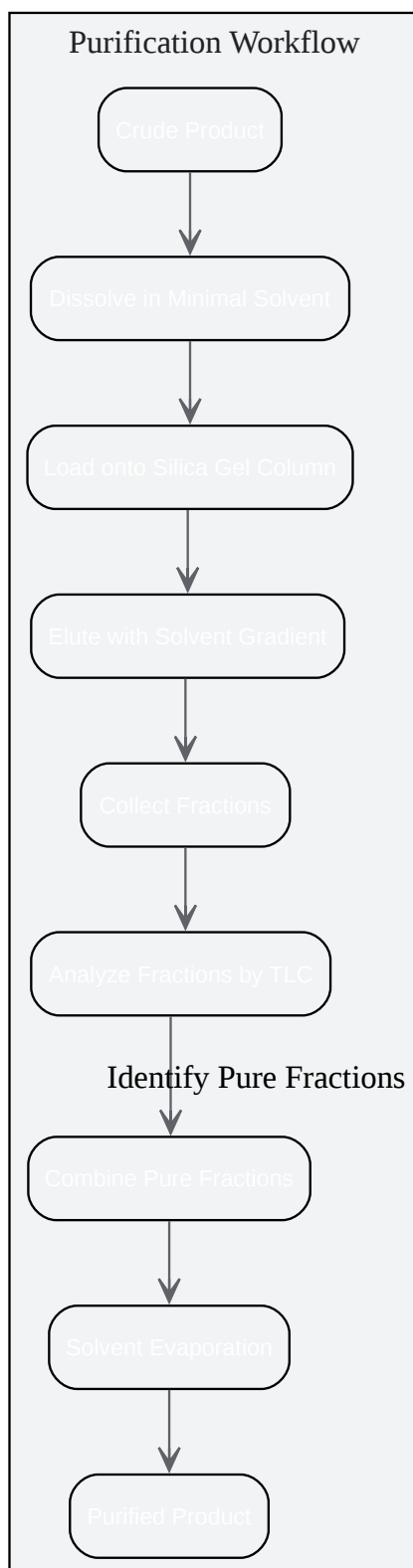
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4,4-difluorocyclohexanecarboxylic acid in an excess of methanol.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After completion, cool the mixture to room temperature and remove the excess methanol under reduced pressure.
- **Extraction:** Dissolve the residue in an organic solvent such as ethyl acetate and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Methyl 4,4-difluorocyclohexanecarboxylate**.

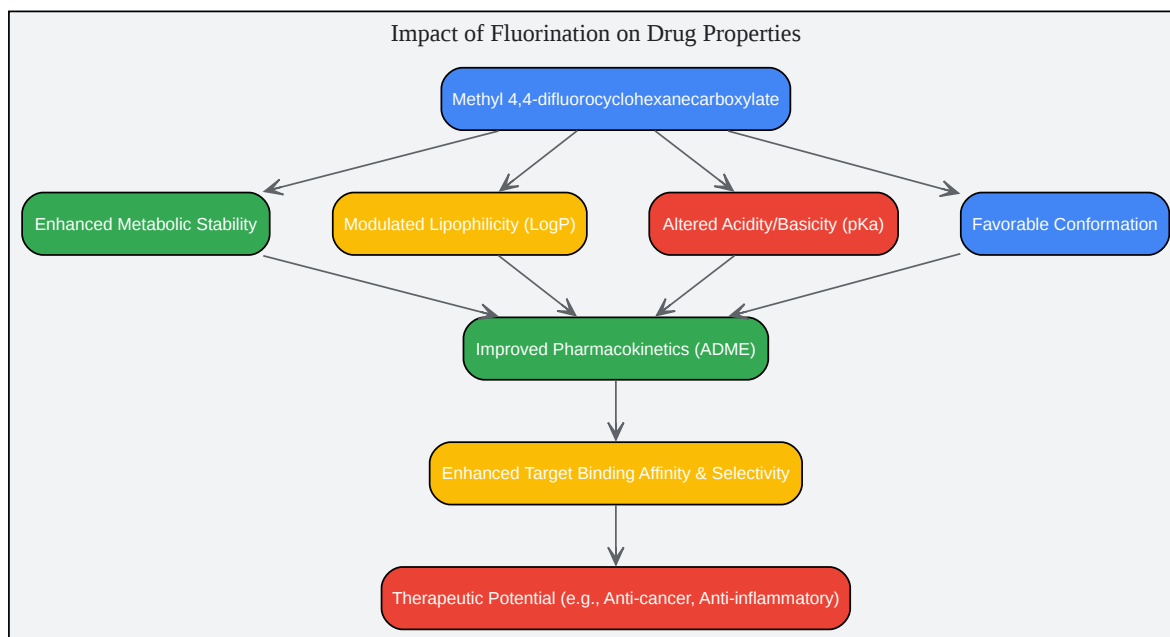
## Purification: Column Chromatography

The crude product can be purified by column chromatography on silica gel.

#### Experimental Protocol:

- **Column Preparation:** Pack a glass column with silica gel slurried in a non-polar solvent (e.g., hexane).
- **Sample Loading:** Dissolve the crude product in a minimal amount of a suitable solvent and load it onto the top of the silica gel column.
- **Elution:** Elute the column with a solvent system of increasing polarity (e.g., a gradient of ethyl acetate in hexane).
- **Fraction Collection:** Collect fractions and analyze them by TLC to identify those containing the pure product.
- **Concentration:** Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **Methyl 4,4-difluorocyclohexanecarboxylate**.





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## References

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